

6-Methoxypyridine-2,3-diamine dihydrochloride

CAS number and molecular weight

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Compound of Interest

Compound Name: 6-Methoxypyridine-2,3-diamine
dihydrochloride

Cat. No.: B1305077

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Technical Guide: 6-Methoxypyridine-2,3-diamine dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Methoxypyridine-2,3-diamine dihydrochloride**, including its chemical properties, synthesis, and known applications. This document is intended for professionals in research and development who require detailed technical information on this compound.

Core Data Presentation

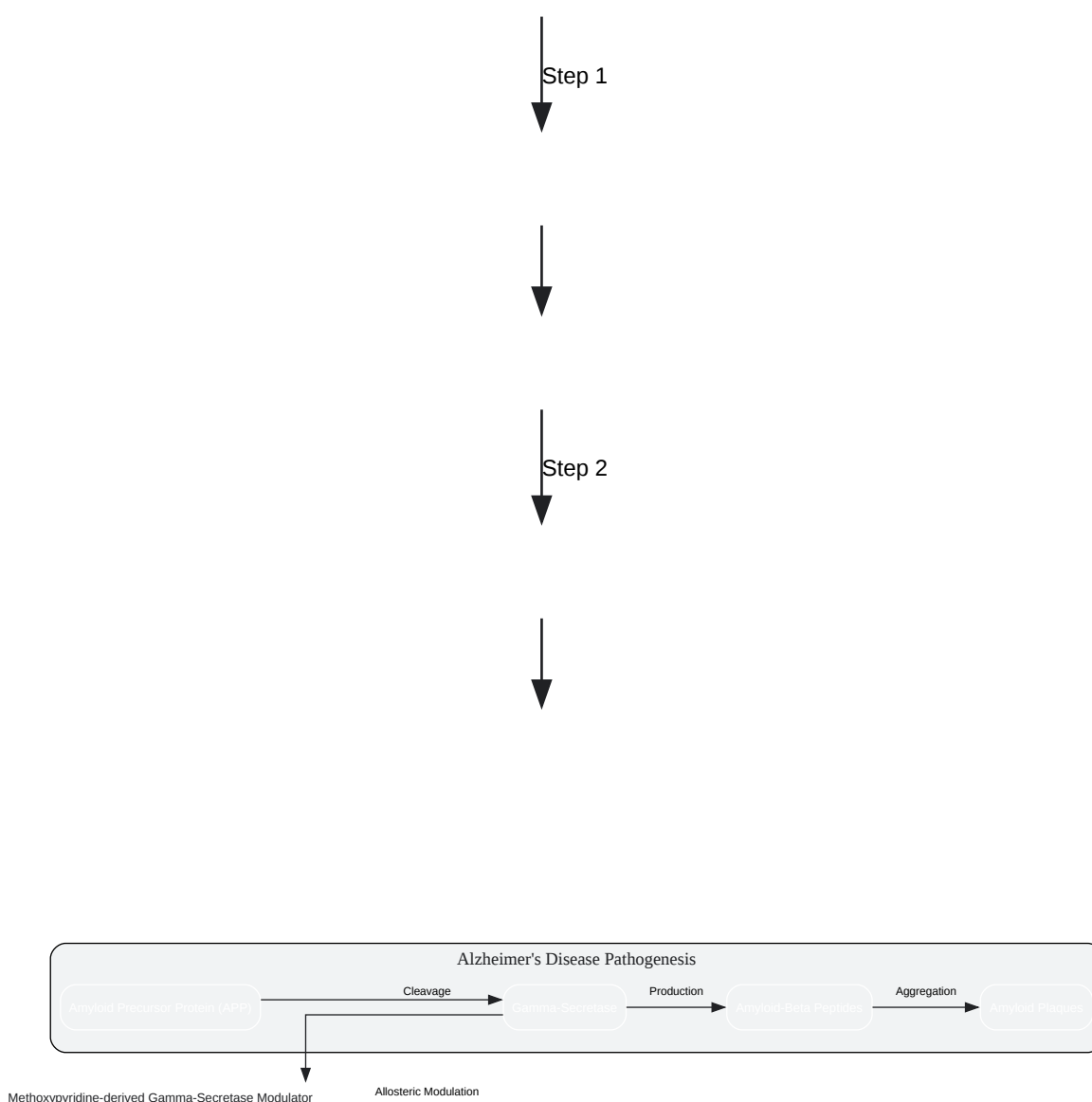
The following table summarizes the key quantitative data for **6-Methoxypyridine-2,3-diamine dihydrochloride**.

Property	Value
CAS Number	94166-62-8
Molecular Formula	C ₆ H ₁₁ Cl ₂ N ₃ O
Molecular Weight	212.08 g/mol

Chemical Synthesis

The synthesis of **6-Methoxypyridine-2,3-diamine dihydrochloride** can be achieved through a multi-step process, as outlined in various patents. A common pathway involves the reduction of a nitropyridine precursor.

Synthesis Workflow



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- To cite this document: BenchChem. [6-Methoxypyridine-2,3-diamine dihydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1305077#6-methoxypyridine-2-3-diamine-dihydrochloride-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1305077#6-methoxypyridine-2-3-diamine-dihydrochloride-cas-number-and-molecular-weight)

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